

Physical properties of 2,6-Dimethylbenzylamine (boiling point, melting point, solubility)

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Compound of Interest

Compound Name: 2,6-Dimethylbenzylamine

Cat. No.: B1590073

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Technical Guide to the Physical Properties of 2,6-Dimethylbenzylamine

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Critical Role of Physicochemical Characterization

In the landscape of pharmaceutical research and development, a thorough understanding of a molecule's physical properties is a foundational pillar upon which successful drug design, formulation, and manufacturing are built. Properties such as boiling point, melting point, and solubility are not mere data points; they are critical descriptors that govern a compound's behavior, from its purification and handling in the laboratory to its absorption, distribution, metabolism, and excretion (ADME) profile in a biological system. This guide provides an in-depth examination of the key physical properties of **2,6-Dimethylbenzylamine**, a significant intermediate in organic synthesis. While experimentally determined data for this specific isomer is not readily available in public literature, this guide will delve into the established methodologies for determining these properties, the scientific rationale behind these techniques, and the anticipated impact of its unique structure on its physical behavior.

Boiling Point: A Measure of Intermolecular Forces and Volatility

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. It is a critical parameter for purification by distillation, for assessing a compound's volatility, and for ensuring safe handling and storage.

Experimental Determination of Boiling Point

The determination of a boiling point can be approached through several well-established methods, the choice of which often depends on the quantity of the sample available.

A. Distillation Method (for Macro-scale Samples)

For larger quantities of a substance, a simple distillation is a common method for both purification and boiling point determination.[\[1\]](#)

Protocol Causality: This method relies on the principle that the temperature of the vapor of a boiling pure liquid will remain constant as long as the liquid is present.[\[1\]](#) By monitoring the temperature at the vapor phase during distillation, a precise boiling point can be recorded.

Experimental Protocol:

- Assemble a simple distillation apparatus, ensuring all glassware is clean and dry.
- Place the **2,6-Dimethylbenzylamine** sample into the distilling flask, adding a few boiling chips to ensure smooth boiling.
- Position the thermometer so that the top of the bulb is level with the bottom of the side-arm of the distilling flask.
- Begin heating the distilling flask gently.
- Record the temperature at which the vapor begins to condense on the thermometer and distill into the receiving flask. This temperature range is the boiling point.

B. Capillary Method (for Micro-scale Samples)

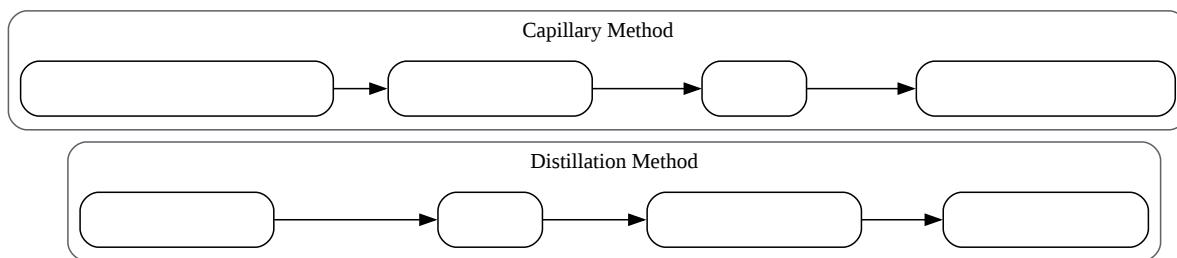
When only a small amount of the substance is available, the capillary method is a highly effective technique.[\[2\]](#)

Protocol Causality: This technique hinges on the principle that as a liquid is heated, its vapor pressure increases. When the vapor pressure inside an inverted capillary tube submerged in the liquid equals the atmospheric pressure, a continuous stream of bubbles will emerge. Upon cooling, the liquid will enter the capillary tube at the boiling point.[2]

Experimental Protocol:

- Seal one end of a capillary tube using a flame.
- Place a small amount of **2,6-Dimethylbenzylamine** into a small test tube.
- Invert the sealed capillary tube and place it into the test tube with the sample.
- Attach the test tube to a thermometer.
- Heat the apparatus in a heating block or oil bath.
- Observe for a rapid and continuous stream of bubbles emerging from the capillary tube.
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point.

Visualization of Boiling Point Determination Workflow



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Caption: Experimental workflows for determining boiling point.

Melting Point: An Indicator of Purity and Molecular Structure

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range.

Experimental Determination of Melting Point

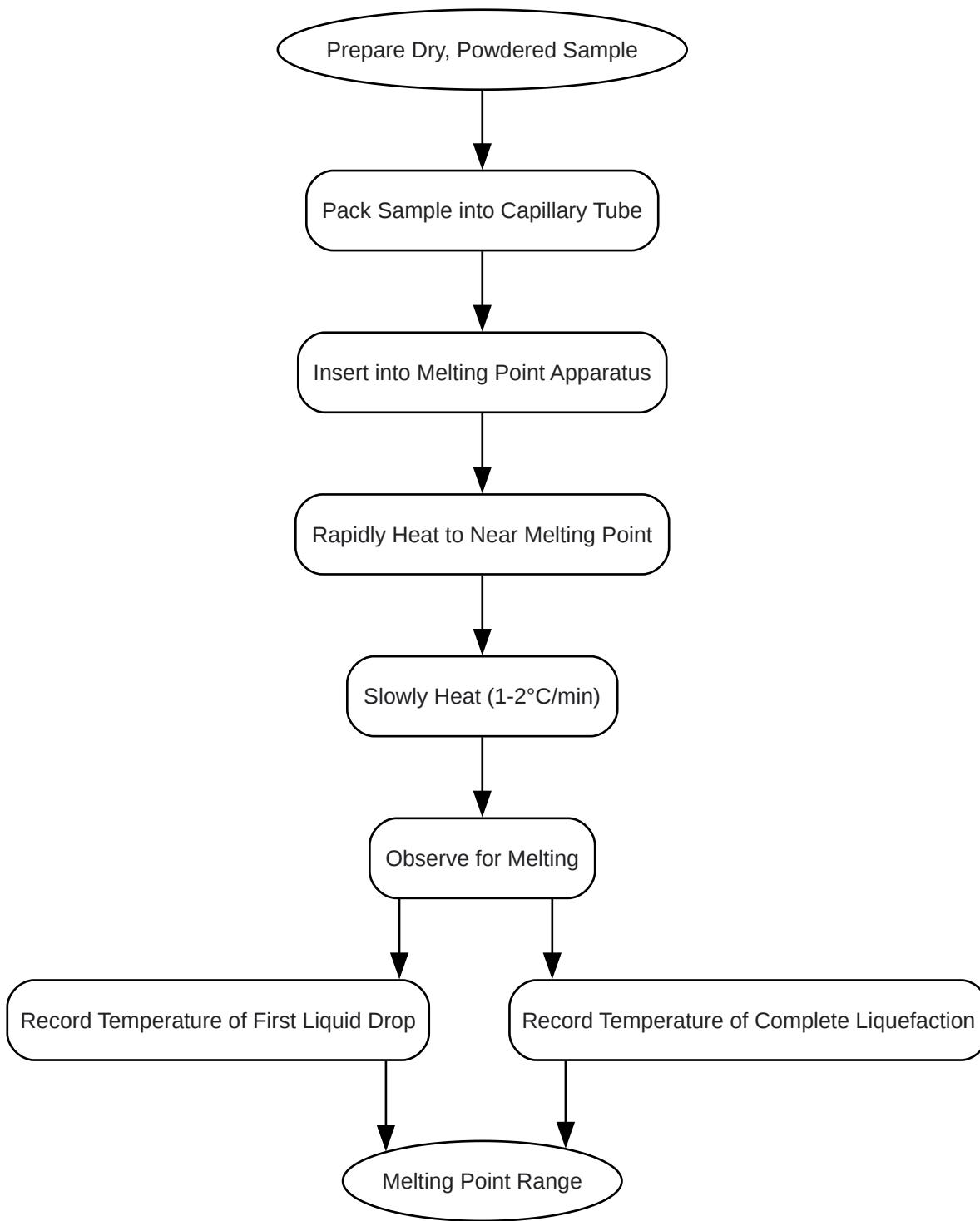
The most common laboratory method for determining the melting point is the capillary method using a melting point apparatus.

Protocol Causality: A small, finely powdered sample is heated at a controlled rate. The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded as the melting point range. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.

Experimental Protocol:

- Ensure the **2,6-Dimethylbenzylamine** sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube, sealed at one end.
- Place the capillary tube into the heating block of a melting point apparatus.
- Heat the sample rapidly to a temperature just below the expected melting point, then reduce the heating rate to 1-2°C per minute.
- Observe the sample through the magnifying eyepiece.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).

Visualization of Melting Point Determination Workflow



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Caption: Step-by-step workflow for melting point determination.

Solubility: Governing Formulation and Bioavailability

Solubility is the property of a solid, liquid, or gaseous chemical substance called a solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent as well as on temperature and pressure.

Experimental Determination of Solubility

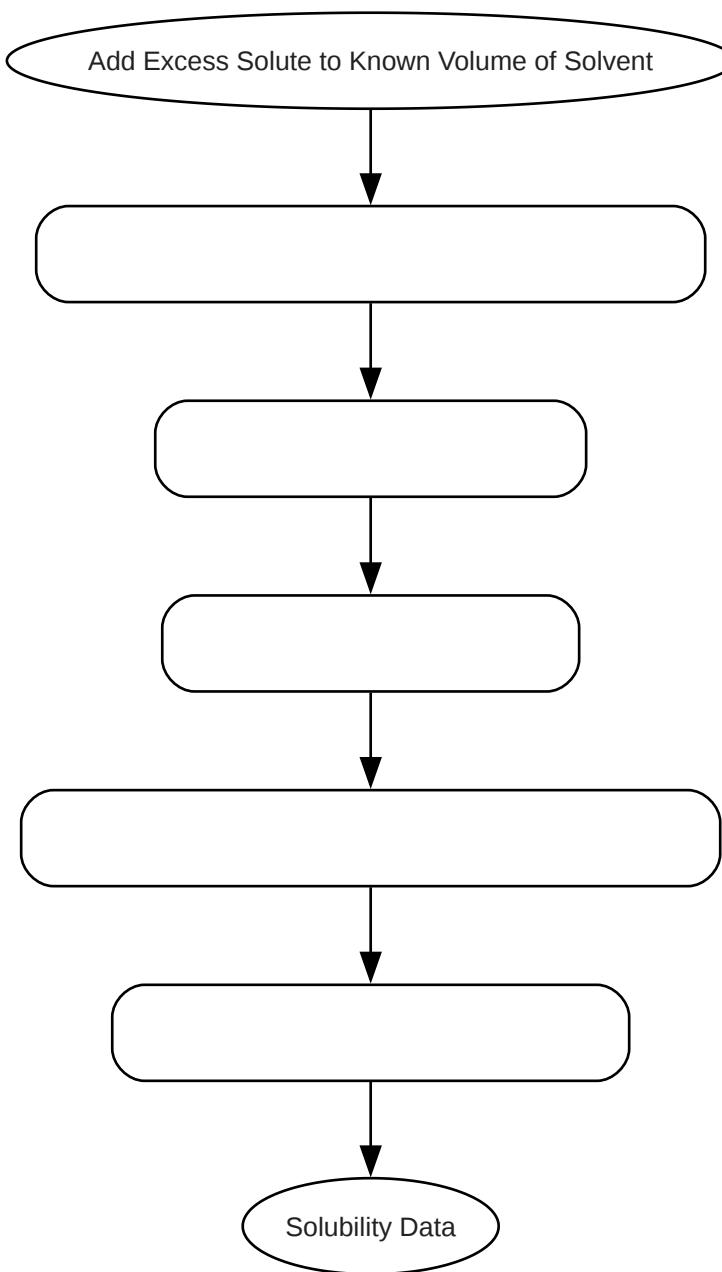
A common method to determine the solubility of a compound in a particular solvent is the shake-flask method.

Protocol Causality: This method establishes a saturated solution, where the maximum amount of solute has been dissolved in the solvent at a specific temperature. By analyzing the concentration of the solute in the saturated solution, the solubility can be quantified.

Experimental Protocol:

- Add an excess amount of **2,6-Dimethylbenzylamine** to a known volume of the desired solvent (e.g., water, ethanol, acetone) in a sealed flask.
- Agitate the flask at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant liquid, ensuring no solid particles are included.
- Determine the concentration of **2,6-Dimethylbenzylamine** in the supernatant using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).
- Calculate the solubility based on the concentration and the volume of the solvent used.

Visualization of Solubility Determination Workflow



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Caption: Workflow for determining solubility via the shake-flask method.

Physical Properties of 2,6-Dimethylbenzylamine: Data Summary and Structural Insights

As of the latest literature review, specific experimentally determined physical properties for **2,6-Dimethylbenzylamine** are not readily available in public databases. For the purpose of

comparison, the properties of the isomeric N,N-Dimethylbenzylamine are provided.

Physical Property	2,6-Dimethylbenzylamine	N,N-Dimethylbenzylamine
Boiling Point	Not Available	180-184 °C
Melting Point	Not Available	-75 °C
Solubility in Water	Not Available	8-12 g/L at 20-25 °C

Structural Considerations for **2,6-Dimethylbenzylamine**:

The structure of **2,6-Dimethylbenzylamine**, with its primary amine (-NH₂) group and two methyl groups ortho to the benzyl substituent, suggests certain physical characteristics:

- Boiling Point: The primary amine group is capable of hydrogen bonding, which would be expected to result in a higher boiling point compared to a tertiary amine like N,N-Dimethylbenzylamine, which cannot act as a hydrogen bond donor. However, the steric hindrance from the two ortho-methyl groups may impede intermolecular hydrogen bonding to some extent.
- Melting Point: The symmetry of the 2,6-disubstituted pattern could potentially allow for more efficient packing in a crystal lattice, which might lead to a higher melting point compared to less symmetrical isomers.
- Solubility: The primary amine group can participate in hydrogen bonding with water, suggesting it would be water-soluble. The overall solubility will be a balance between the polar amine group and the nonpolar dimethylphenyl group.

Conclusion

The precise determination of physical properties such as boiling point, melting point, and solubility is an indispensable component of chemical and pharmaceutical research. While specific experimental values for **2,6-Dimethylbenzylamine** remain to be fully documented in accessible literature, the established methodologies presented in this guide provide a robust framework for their determination. Understanding these properties is paramount for the effective development, purification, and formulation of any chemical entity, and further

experimental characterization of **2,6-Dimethylbenzylamine** is warranted to fill the current data gap.

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References

- 1. 2,5-Dimethylbenzylamine | C9H13N | CID 66735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Dimethylbenzylamine | C9H13N | CID 12622912 - PubChem [pubchem.ncbi.nlm.nih.gov]
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